

Application of Lincomycin-d3 in Metabolic Fate Studies: Application Notes and Protocols

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Compound of Interest

Compound Name: *Lincomycin-d3*

Cat. No.: *B13706032*

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Introduction

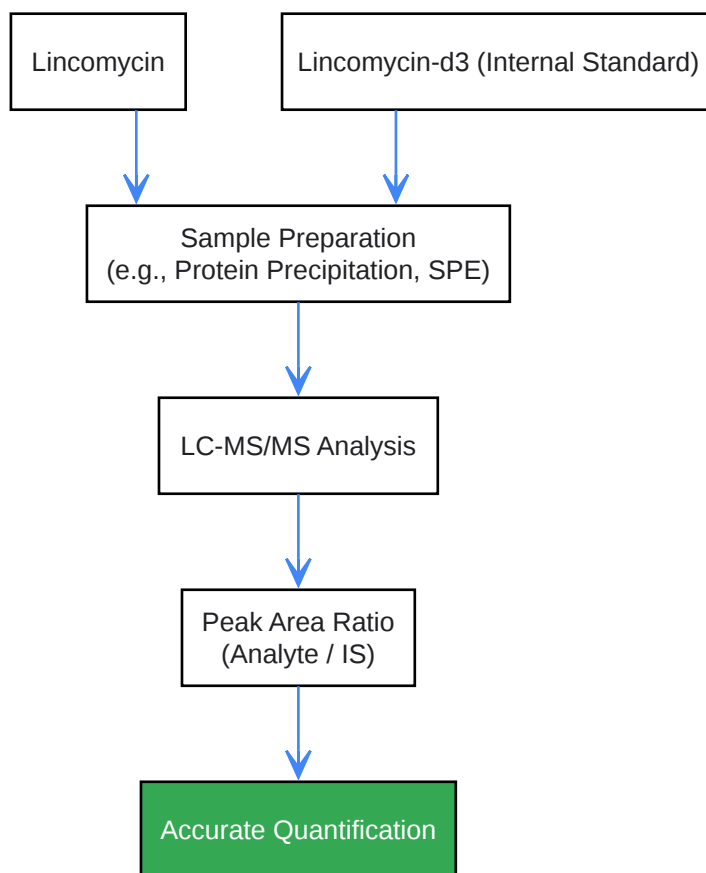
Lincomycin is a lincosamide antibiotic derived from the actinomycete *Streptomyces lincolnensis*.^[1] It is effective against Gram-positive bacteria and is utilized in treating severe bacterial infections, particularly in patients with penicillin allergies.^{[1][2]} Understanding the metabolic fate of lincomycin is crucial for optimizing its therapeutic efficacy and safety profile. While the metabolism of lincomycin is not extensively detailed in the literature, the primary product recovered after administration is reportedly unchanged lincomycin.^[3]

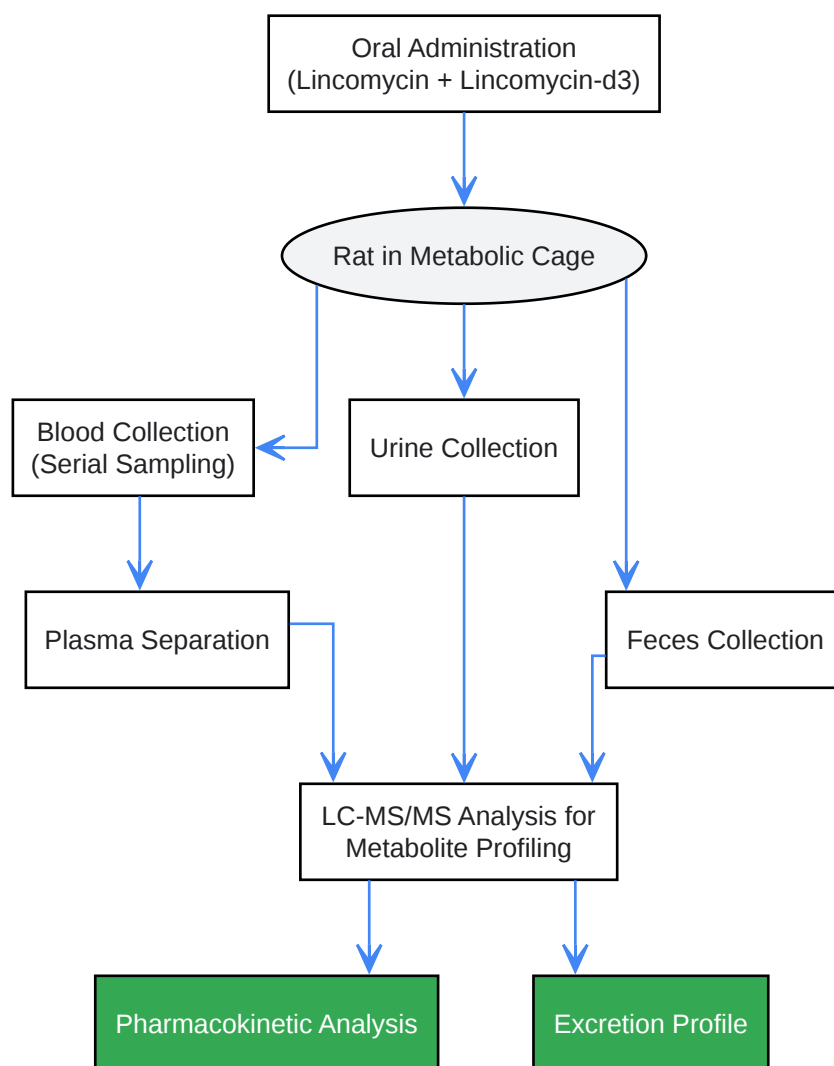
Stable isotope-labeled compounds, such as **Lincomycin-d3**, are invaluable tools in drug metabolism and pharmacokinetic (DMPK) studies.^[4] The deuterium-labeled analog, **Lincomycin-d3**, serves as an ideal internal standard for liquid chromatography-mass spectrometry (LC-MS/MS) analysis, ensuring accurate quantification of the parent drug in biological matrices. This is achieved by minimizing variations arising from sample preparation and matrix effects. Beyond its role as an internal standard, **Lincomycin-d3** can also be employed as a tracer to elucidate the metabolic pathways of lincomycin.

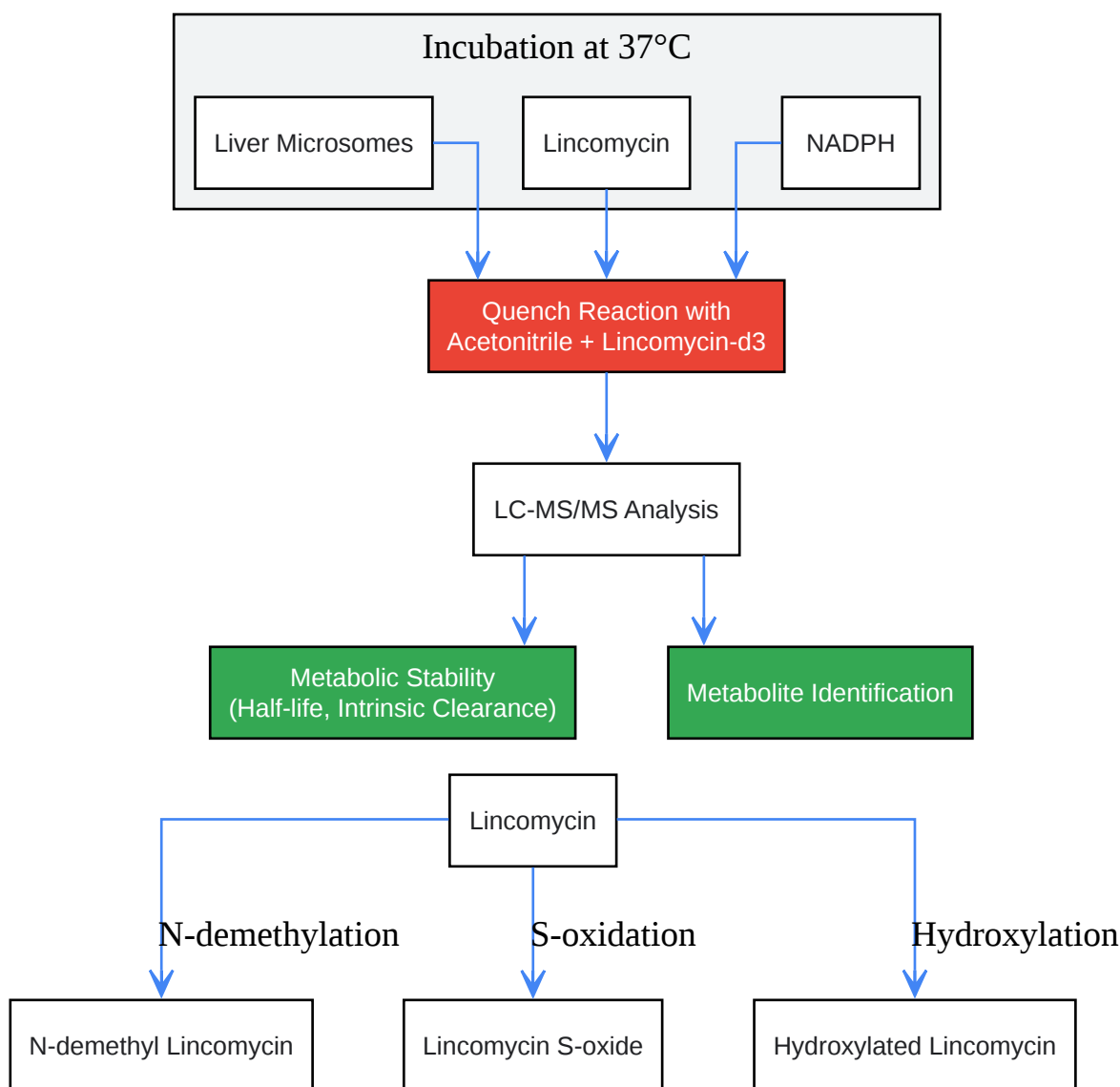
These application notes provide detailed protocols for the use of **Lincomycin-d3** in both the accurate quantification of lincomycin and in the investigation of its metabolic fate.

Principle of Stable Isotope-Labeled Internal Standards

The use of a stable isotope-labeled (SIL) internal standard, such as **Lincomycin-d3**, is the gold standard in quantitative bioanalysis using LC-MS/MS. The SIL internal standard is chemically identical to the analyte but has a different mass due to the isotopic substitution. This near-identical chemical behavior ensures that the internal standard and the analyte experience similar extraction recovery, ionization efficiency, and chromatographic retention, thus correcting for variations in the analytical process.







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References

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